

What are the physical properties of 4-Bromo-2-fluorobenzyl cyanide?

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Compound of Interest

Compound Name: *4-Bromo-2-fluorobenzyl cyanide*

Cat. No.: *B1336772*

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An In-depth Technical Guide to the Physical Properties of **4-Bromo-2-fluorobenzyl Cyanide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4-Bromo-2-fluorobenzyl cyanide**, a key intermediate in various synthetic applications. The information is presented to support research and development activities in medicinal chemistry and materials science.

Core Physical and Chemical Properties

4-Bromo-2-fluorobenzyl cyanide is an organic compound with the chemical formula C_8H_5BrFN .^[1] It is characterized as a white to beige crystalline powder at room temperature.^[1] The molecule incorporates a benzyl cyanide core, substituted with both a bromine and a fluorine atom on the phenyl ring, which influences its reactivity and potential applications.^[1]

Quantitative Data Summary

The physical properties of **4-Bromo-2-fluorobenzyl cyanide** are summarized in the table below for easy reference and comparison.

Property	Value
IUPAC Name	2-(4-bromo-2-fluorophenyl)acetonitrile[1][2][3]
CAS Number	114897-91-5[1][2]
Molecular Formula	C ₈ H ₅ BrFN[1][2][4]
Molecular Weight	214.03 g/mol [1][2][3][4]
Appearance	White to beige crystalline powder[1][4]
Melting Point	52.8-53.0 °C[1][2][4]
Boiling Point	281 °C[4]
Density	1.573 g/cm ³ [4]
Solubility	Insoluble in water; soluble in common organic solvents.

Experimental Protocols for Physical Property Determination

While specific experimental details for the determination of the physical properties of **4-Bromo-2-fluorobenzyl cyanide** are not extensively published, the following are standard methodologies used for such characterizations.

Melting Point Determination

The melting point is a critical indicator of purity. A common method for its determination is capillary melting point analysis.

- **Sample Preparation:** A small, dry sample of the crystalline powder is packed into a capillary tube.
- **Instrumentation:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.

- **Measurement:** The sample is heated at a controlled rate. The temperature at which the substance first begins to melt and the temperature at which it is completely liquid are recorded as the melting point range. A narrow melting point range typically indicates high purity.

Boiling Point Determination

For a solid compound like **4-Bromo-2-fluorobenzyl cyanide**, the boiling point is determined at reduced pressure to prevent decomposition at high temperatures.

- **Apparatus:** A distillation setup, including a Claisen flask, condenser, and receiving flask, is assembled for vacuum distillation.
- **Procedure:** The compound is heated under reduced pressure. The temperature at which the liquid boils and its vapor condenses is recorded, along with the corresponding pressure.

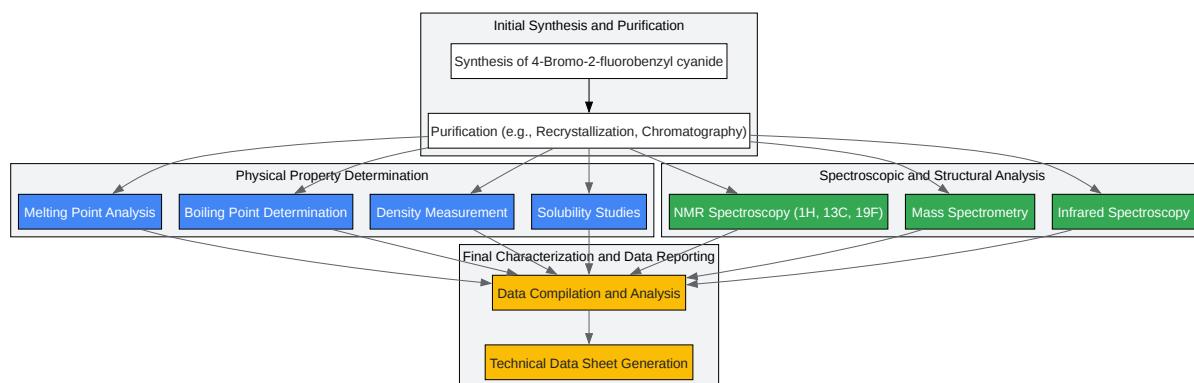
Density Measurement

The density of a solid can be determined using a gas pycnometer.

- **Principle:** This technique measures the volume of the solid by detecting the pressure change of a known volume of an inert gas (like helium) as it expands into a chamber containing the sample.
- **Calculation:** The density is then calculated by dividing the mass of the sample by the measured volume.

Logical Workflow for Physical Characterization

The following diagram illustrates a generalized workflow for the physical and chemical characterization of a novel or synthesized compound like **4-Bromo-2-fluorobenzyl cyanide**.



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Caption: Workflow for the Characterization of a Chemical Compound.

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